

Quetol 651: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	Quetol
CAS No.:	1241800-24-7
Cat. No.:	B1406771

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This technical guide provides an in-depth analysis of the chemical properties, composition, and applications of **Quetol 651**, a widely used epoxy resin in scientific research. Primarily aimed at researchers, scientists, and drug development professionals, this document offers detailed information on its characteristics, experimental protocols for its use as an embedding medium in electron microscopy, and essential safety and handling procedures.

Core Composition and Chemical Identity

Quetol 651 is the trade name for the chemical compound Ethylene glycol diglycidyl ether.[1][2][3] Its fundamental role in a laboratory setting, particularly in microscopy, is as a resin monomer.[1] It is a low-viscosity, water-miscible epoxy resin that serves as an excellent embedding medium for both light and electron microscopy.[1][3][4] Its miscibility extends to alcohols and acetone.[2]

The key to its utility is its ability to act as a dehydrating agent, chemically integrating into the cured epoxy resin formulation.[1][3] This property, combined with its low viscosity, facilitates

easy infiltration into biological specimens, ensuring complete embedding.[1][3] The resulting blocks are typically light yellow and suitable for sectioning at room temperature.[1][3]

Identifier	Value
Chemical Name	Ethylene glycol diglycidyl ether
Synonyms	Glycol diglycidyl ether, 1,2-bis(2,3-epoxypropoxy)-ethane
CAS Number	2224-15-9
Chemical Formula	C8H14O4
Molecular Weight	174.19 g/mol

Physicochemical Properties

The physical and chemical characteristics of **Quetol 651** make it a versatile tool for researchers. Its liquid form at room temperature and relatively low viscosity are particularly advantageous for embedding delicate biological samples.

Property	Value	Source
Appearance	Light yellow, clear liquid	[1][2][5]
Odor	Characteristic	[1][5]
Boiling Point	112 °C @ 4.5 mm Hg	[6][7]
Flash Point	130 °C	[1]
Density	1.118 g/mL at 25°C	[6][7]
Refractive Index	n _{20/D} 1.463	[6][7]
Viscosity	15 cps at 25°C	[1][3]
Solubility	Miscible with water, alcohol, and acetone	[1][2][3]

Experimental Protocols: Embedding for Electron Microscopy

Quetol 651 is a cornerstone of many electron microscopy embedding protocols due to its low viscosity and excellent infiltration properties.^{[1][3][8]} Below is a detailed methodology for a standard embedding procedure.

Resin Mixture Formulation

A common formulation involves blending **Quetol 651** with hardeners and an accelerator to achieve a block with the desired hardness for sectioning. The hardness of the final block can be modulated by adjusting the ratio of **Quetol 651** to the anhydride hardeners.^{[1][3]}

Component	Volume
Quetol 651	35 ml
Nonenyl succinic anhydride (NSA)	54 ml
Nadic methyl anhydride (NMA)	11 ml
DMP-30 (accelerator)	1.5-2.0 ml

Step-by-Step Embedding Protocol

This protocol is a widely accepted method for embedding biological tissue samples for transmission electron microscopy (TEM).

- **Fixation:** Begin by fixing small tissue samples (approximately 2x2x1 mm) in a buffered aldehyde solution.
- **Post-fixation:** Post-fix the samples in a buffered osmium tetroxide solution.
- **Washing:** Wash the tissue in a non-phosphate buffer.
- **En bloc Staining:** Stain the samples with aqueous uranyl acetate.
- **Dehydration and Infiltration:** Dehydrate the tissue using a graded series of ethanol or acetone. The infiltration process should be carried out on a shaker at room temperature.

- Dehydrating agent / n-butyl glycidyl ether (n-BGE) (1:1) - 30 minutes
- n-BGE - 30 minutes
- n-BGE / **Quetol** 651 resin mixture (1:1) - 1-2 hours
- **Quetol** 651 resin mixture - 2-3 hours
- Embedding and Curing: Embed the infiltrated samples in gelatin or polyethylene capsules filled with the **Quetol** 651 resin mixture.
- Polymerization: Cure the embedded samples in an oven at 60°C for approximately 24 hours.
[1][3]

Standard workflow for tissue embedding using **Quetol** 651.

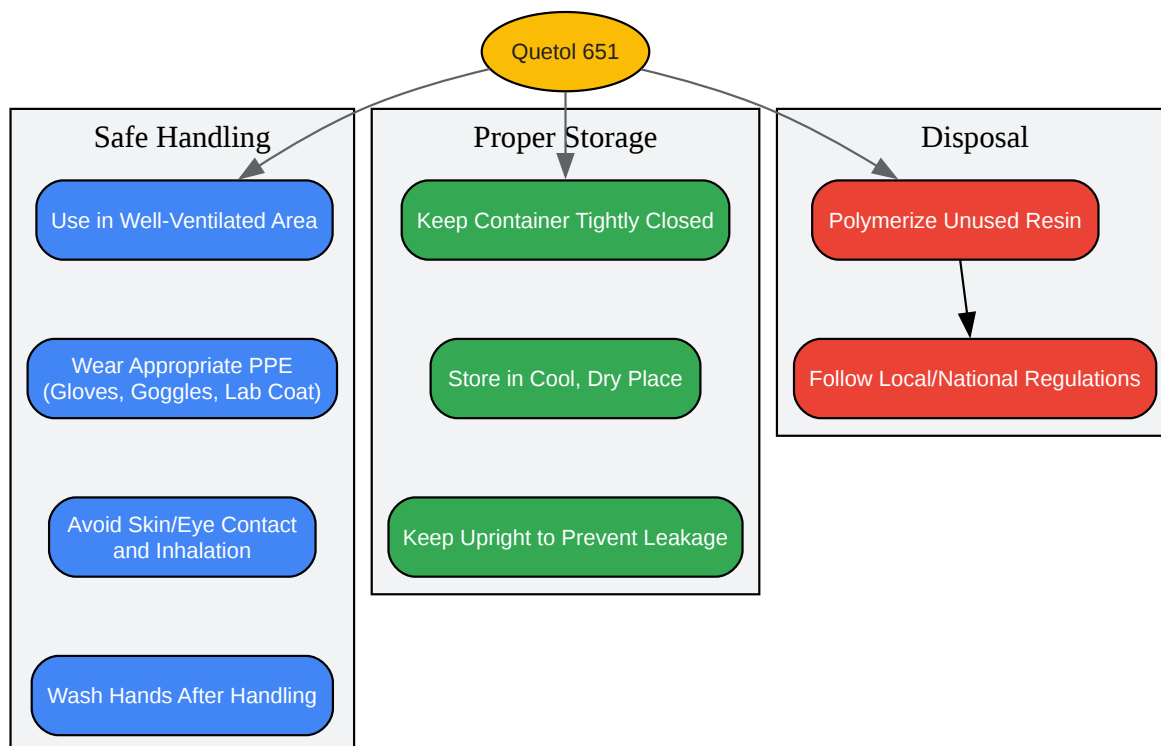
Safety and Handling

As a laboratory chemical, proper handling of **Quetol** 651 is crucial for researcher safety. The following guidelines are based on available safety data sheets.

Hazard Statement	Precautionary Measures
Harmful if swallowed, in contact with skin, or if inhaled.[1]	Avoid breathing vapor or mist.[9] Wash hands thoroughly after handling.[7] Use only in a well-ventilated area.[9][10]
Causes skin and serious eye irritation.[1][7]	Wear protective gloves, clothing, and eye/face protection.[7][9]
Suspected of causing genetic defects.[7]	Obtain special instructions before use.[7]

Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[9][10] Opened containers must be resealed carefully and kept upright to prevent leakage.[9]
- Disposal: Dispose of contents and containers in accordance with local and national regulations.[7] Unused resin should be polymerized before disposal.[11]



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Key safety and handling considerations for **Quetol 651**.

Conclusion

Quetol 651 (Ethylene glycol diglycidyl ether) is an invaluable tool in modern microscopy, offering researchers a low-viscosity, water-miscible embedding medium that ensures excellent sample infiltration and preservation of ultrastructural details.^[12] Its versatility and well-documented protocols make it a reliable choice for a wide range of research applications. Adherence to proper safety and handling procedures is paramount to ensure its effective and safe use in the laboratory.

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References

- [1. 2spi.com \[2spi.com\]](#)
- [2. Quetol 651: Not just a low viscosity resin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Quetol 651-NSA, Kit \[scienceservices.eu\]](#)
- [4. scienceservices.de \[scienceservices.de\]](#)
- [5. ntrs.nasa.gov \[ntrs.nasa.gov\]](#)
- [6. ila.ilsl.br \[ila.ilsl.br\]](#)
- [7. tcichemicals.com \[tcichemicals.com\]](#)
- [8. microscopyinnovations.com \[microscopyinnovations.com\]](#)
- [9. laddresearch.com \[laddresearch.com\]](#)
- [10. chemscene.com \[chemscene.com\]](#)
- [11. bakerlab.ucsd.edu \[bakerlab.ucsd.edu\]](#)
- [12. cdnsciencepub.com \[cdnsciencepub.com\]](#)
- To cite this document: BenchChem. [Quetol 651: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1406771/docs#quetol-651-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b1406771/docs#quetol-651-a-comprehensive-technical-guide-for-researchers)

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